

Safe Disposal of Atazanavir-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Atazanavir-d5

Cat. No.: B020504

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The proper disposal of **Atazanavir-d5**, a deuterated analog of the antiretroviral drug Atazanavir, is critical for maintaining laboratory safety and ensuring environmental protection. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to handle and dispose of **Atazanavir-d5** in accordance with general safety protocols and regulatory guidelines.

Regulatory Overview

In the United States, the disposal of pharmaceutical waste is primarily regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[1][2][3] State and local regulations may also apply and can be more stringent than federal laws.[1] It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Hazard Assessment

Before disposal, it is crucial to determine if the **Atazanavir-d5** waste is classified as hazardous. Pharmaceutical waste is generally considered hazardous if it is specifically listed by the EPA or exhibits characteristics such as ignitability, corrosivity, reactivity, or toxicity.[3] While the Safety Data Sheet (SDS) for **Atazanavir-d5** does not explicitly categorize it as hazardous waste, it is intended for research and development use only and should be handled with care.[4]

Personal Protective Equipment (PPE)

When handling **Atazanavir-d5**, especially during disposal procedures, appropriate personal protective equipment should be worn. This includes:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: To protect from skin exposure.
- Respiratory Protection: A respirator may be necessary if there is a risk of dust formation.^[4]

Step-by-Step Disposal Procedures

The following steps outline the general procedure for the proper disposal of **Atazanavir-d5**:

- Consult Institutional Guidelines: Before initiating any disposal procedures, review your organization's specific protocols for chemical and pharmaceutical waste.
- Segregate Waste: Do not mix **Atazanavir-d5** waste with other waste streams. It should be collected in a designated, properly labeled, and sealed container.
- Container Labeling: The waste container must be clearly labeled with the chemical name ("**Atazanavir-d5**"), relevant hazard warnings, and the accumulation start date.
- Waste Manifest: For hazardous waste, a hazardous waste manifest will be required for off-site transportation and disposal. Your institution's EHS department will typically manage this process.
- Engage a Licensed Waste Hauler: The disposal of chemical waste must be handled by a licensed and reputable hazardous waste disposal company. Your EHS department will have approved vendors.
- Incineration: Most pharmaceutical waste is treated by incineration at a permitted facility to ensure complete destruction.^[2]
- Avoid Improper Disposal:

- Do Not Flush: Do not dispose of **Atazanavir-d5** down the drain. The EPA's Subpart P regulations prohibit the sewerage of hazardous waste pharmaceuticals.[2]
- Do Not Place in Regular Trash: Unless explicitly permitted by your EHS department and local regulations for non-hazardous materials, do not dispose of **Atazanavir-d5** in the regular trash.[5]

Spill Management

In the event of a spill:

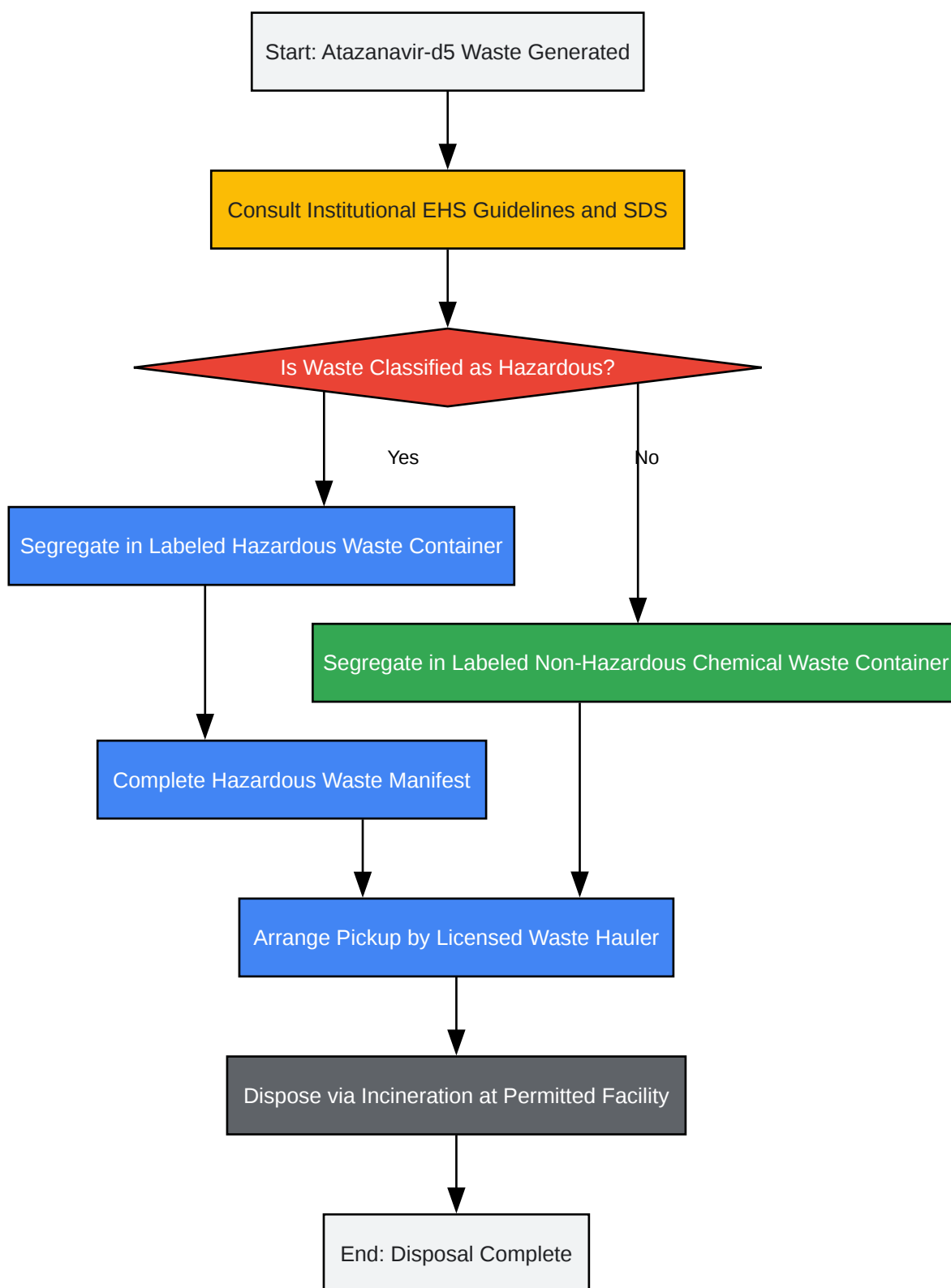
- Evacuate and Ventilate: If a significant amount of dust is generated, evacuate the immediate area and ensure adequate ventilation.
- Wear PPE: Don appropriate PPE before cleaning the spill.
- Containment: For powdered material, gently sweep it up to avoid creating dust and place it in a suitable container for disposal.[6] For solutions, absorb the spill with an inert material.
- Decontamination: Clean the spill area with soap and water.
- Report the Spill: Report the incident to your laboratory supervisor and EHS department.

Summary of Key Information

Parameter	Information	Reference
Chemical Name	Methyl ((5S,8S,9S,14S)-5-(tert-butyl)-9-hydroxy-15,15-dimethyl-3,6,13-trioxo-8-((phenyl-d5)methyl)-11-(4-(pyridin-2-yl)benzyl)-2-oxa-4,7,11,12-tetraazahexadecan-14-yl)carbamate	[4]
CAS Number	1132747-14-8	[4]
Molecular Formula	C38H47D5N6O7	[4]
Primary Route of Exposure	Inhalation, Ingestion, Skin and Eye Contact	[4][6]
Recommended PPE	Gloves, Eye Protection, Lab Coat, Respiratory Protection (as needed)	[4][6]
Recommended Extinguishing Media	Carbon dioxide, dry chemical powder, foam, water	[4]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Atazanavir-d5**.



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Caption: **Atazanavir-d5** Disposal Workflow.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Atazanavir-d5**, thereby protecting themselves, their colleagues, and the environment.

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